

# Solubility of Carbaryl-d7 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Carbaryl-d7

Cat. No.: B562851

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This technical guide provides an in-depth overview of the solubility characteristics of **Carbaryl-d7**, a deuterated isotopologue of the carbamate insecticide Carbaryl. Utilized as an internal standard in analytical methodologies such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), a thorough understanding of its solubility is critical for accurate quantification of Carbaryl in various matrices. This document compiles available solubility data, outlines relevant experimental protocols for solubility determination, and presents a logical workflow for assessing solubility.

## Core Topic: Solubility Profile of Carbaryl-d7

**Carbaryl-d7**, with the chemical formula  $C_{12}H_4D_7NO_2$ , is a solid at room temperature.<sup>[1]</sup> Its solubility is a key physicochemical property influencing its handling, formulation of standard solutions, and its behavior in analytical systems. While specific quantitative solubility data for **Carbaryl-d7** is limited in publicly available literature, a combination of qualitative information, data from commercial standards, and solubility data for its non-deuterated analogue, Carbaryl, provides a robust profile.

## The Impact of Deuteration on Solubility

The replacement of hydrogen with deuterium can subtly alter a molecule's physicochemical properties, including solubility. This is due to differences in bond strength and vibrational energy between C-H and C-D bonds, which can affect intermolecular interactions. For some

deuterated compounds, an increase in solubility has been observed. For instance, the solubility of flurbiprofen-d8 was found to be twice that of its non-deuterated counterpart.[2] However, in nonpolar solvents, the difference in solubility between a deuterated compound and its parent compound is often negligible.

## Quantitative and Qualitative Solubility Data

Due to a lack of extensive studies on **Carbaryl-d7**, the quantitative solubility data for the non-deuterated Carbaryl is presented below as a strong proxy. This is complemented by the available qualitative and inferred quantitative data for **Carbaryl-d7**.

### Solubility of Carbaryl-d7

Solvent	Solubility	Temperature (°C)	Data Type	Source
Acetonitrile	≥ 100 µg/mL	Not Specified	Quantitative (Inferred)	Restek[3][4][5]
Chloroform	Slightly Soluble	Not Specified	Qualitative	Cayman Chemical[1]
Ethyl Acetate	Slightly Soluble	Not Specified	Qualitative	Cayman Chemical[1]
Methanol	Slightly Soluble	Not Specified	Qualitative	Cayman Chemical[1]

### Solubility of Carbaryl (Non-deuterated)

Solvent	Solubility (g/kg of solvent)	Temperature (°C)
Dimethylformamide	400 - 450	25
Dimethyl sulfoxide	400 - 450	25
Acetone	200 - 300	25
Cyclohexanone	200 - 250	25
Isopropanol	100	25
Xylene	100	25

Source: PubChem[6]

Based on the data for Carbaryl, it is anticipated that **Carbaryl-d7** will exhibit high solubility in polar organic solvents such as dimethylformamide, dimethyl sulfoxide, and acetone.[6][7][8]

## Experimental Protocols for Solubility Determination

The following section outlines a general methodology for determining the solubility of a compound like **Carbaryl-d7** in organic solvents, based on established international guidelines such as CIPAC Method MT 181.[9][10]

### Objective

To determine the saturation concentration of **Carbaryl-d7** in a given organic solvent at a specified temperature.

### Materials and Apparatus

- **Carbaryl-d7** (solid)
- High-purity analytical grade organic solvents
- Analytical balance (accurate to at least 0.1 mg)
- Stoppered graduated cylinders or flasks (e.g., 10 mL)

- Vortex mixer or magnetic stirrer
- Constant temperature bath or incubator
- Syringe filters (chemically compatible with the solvent)
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)

## Procedure

### 1. Preliminary Test:

- Weigh approximately 10 mg of **Carbaryl-d7** into a test tube or small flask.
- Incrementally add the selected organic solvent (e.g., in 0.5 mL or 1.0 mL aliquots).
- After each addition, vigorously agitate the mixture (e.g., using a vortex mixer) for a set period until the solid is fully dissolved.
- Record the total volume of solvent required to achieve complete dissolution. This provides an approximate solubility range to inform the main test.

### 2. Main Test (Flask Method):

- Based on the preliminary test, weigh an appropriate amount of **Carbaryl-d7** into a flask. The amount should be chosen to ensure that a saturated solution is formed.
- Add a known volume of the organic solvent to the flask.
- Seal the flask and place it in a constant temperature bath (e.g.,  $25\text{ }^{\circ}\text{C} \pm 1\text{ }^{\circ}\text{C}$ ).
- Agitate the mixture for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After reaching equilibrium, allow the solution to stand undisturbed in the temperature bath for a sufficient time to allow any undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.

- Filter the sample through a syringe filter that is compatible with the solvent to remove any undissolved microparticles.
- Accurately dilute the filtered saturated solution with the same solvent to a concentration suitable for the analytical method.
- Quantify the concentration of **Carbaryl-d7** in the diluted solution using a validated analytical method (e.g., HPLC with a calibration curve).
- Calculate the solubility by taking into account the dilution factor. The determination should be performed in duplicate or triplicate.

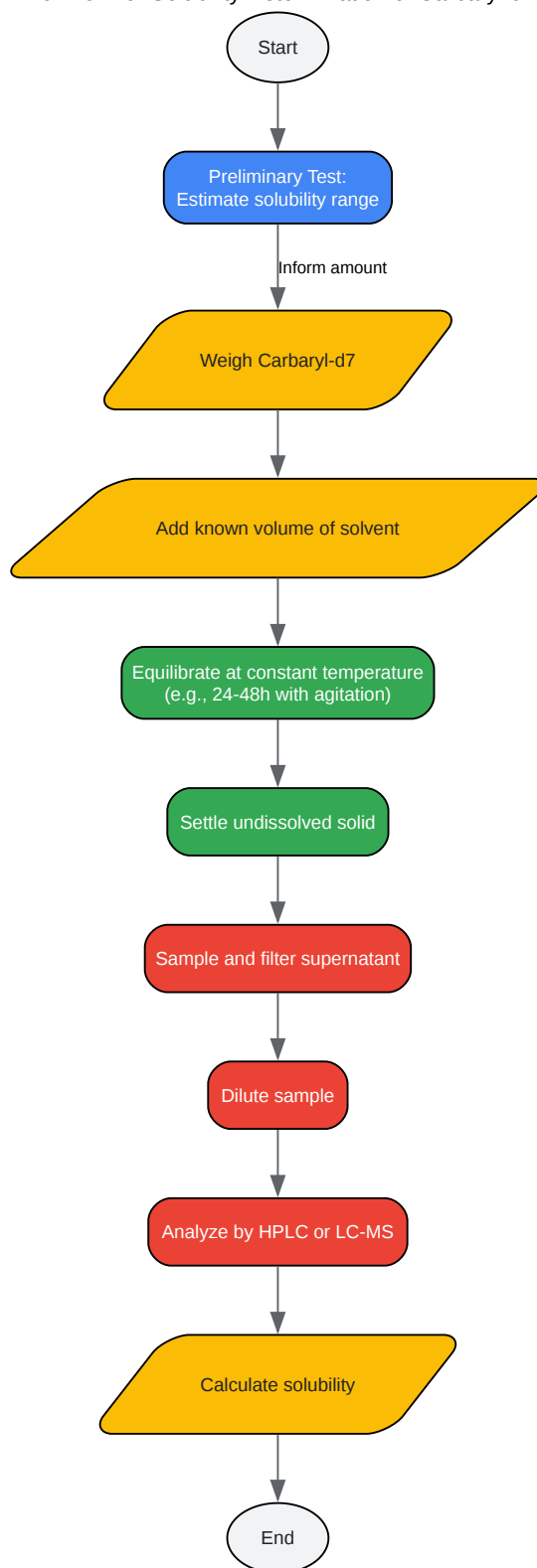
### 3. Data Reporting:

- Report the solubility in units of mass per volume (e.g., mg/mL or g/L) or mass per mass (e.g., g/kg).
- Specify the temperature at which the solubility was determined.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Carbaryl-d7** in an organic solvent.

## Workflow for Solubility Determination of Carbaryl-d7

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **Carbaryl-d7**.

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